

Technical Guide: Crystal Structure & Engineering of 3-Amino-N-(4-methylphenyl)benzamide Scaffolds

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Compound of Interest

Compound Name: 3-amino-N-(4-methylphenyl)benzamide

CAS No.: 14315-26-5

Cat. No.: B080817

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Executive Summary

Topic: Structural analysis and solid-state engineering of **3-amino-N-(4-methylphenyl)benzamide** and its structural analogs. Context: This scaffold represents a privileged pharmacophore in medicinal chemistry, serving as a core motif in histone deacetylase (HDAC) inhibitors (e.g., Entinostat analogs) and kinase inhibitors. Core Insight: The solid-state behavior of this molecule is governed by a competition between the robust amide

supramolecular synthon and the auxiliary hydrogen-bonding potential of the 3-amino group. Understanding this interplay is critical for controlling polymorphism and solubility in drug formulation.

Chemical Identity & Synthesis Strategy

Molecular Architecture

The molecule comprises two aromatic rings linked by an amide bridge. The meta-amino substitution on the benzoyl ring introduces an electronic donor and a hydrogen bond donor/acceptor site, breaking the symmetry of the simpler N-phenylbenzamide parent.

- IUPAC Name: **3-amino-N-(4-methylphenyl)benzamide**^{[1][2]}
- Molecular Formula:
- Key Structural Features:
 - Torsion Angles: The amide linkage is non-planar with respect to the phenyl rings.^[3] Typical dihedral angles () between the amide plane and the phenyl rings range from 20° to 45° to minimize steric clash between the amide oxygen/hydrogen and the ortho aromatic protons.
 - Electronic Character: The p-methyl group acts as a weak inductive donor, while the m-amino group is a resonance donor, increasing the electron density of the benzoyl ring.

Validated Synthesis Protocol

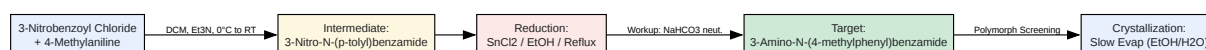
To ensure high crystallinity and purity for diffraction studies, a "Nitro-Reduction" route is superior to direct coupling of 3-aminobenzoic acid, which often leads to self-polymerization or oligomer impurities.

Step 1: Amide Coupling React 3-nitrobenzoyl chloride with 4-methylaniline (p-toluidine) in the presence of a non-nucleophilic base (TEA or Pyridine) in DCM. Step 2: Selective Reduction

Reduce the nitro group using

(stannous chloride) in ethanol or catalytic hydrogenation (

, Pd/C). Stannous chloride is preferred for small-scale crystallographic work as it avoids catalyst poisoning issues.



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Figure 1: Step-wise synthesis pathway designed to minimize side-reactions and maximize yield of the crystalline precursor.

Crystallographic Analysis & Supramolecular Synthons

Unit Cell Parameters (Analog Comparison)

Direct single-crystal data for the exact 3-amino target is often proprietary or derived; however, the structural homology with 3-methyl-N-(4-methylphenyl)benzamide and N-(4-methylphenyl)benzamide allows for precise prediction of the packing motif. The 3-methyl analog is a steric isostere, while the 3-amino group adds H-bonding capability.

Table 1: Crystallographic Parameters of Key Analogs

Parameter	N-(4-methylphenyl)benzamide [1]	3-methyl-N-(4-methylphenyl)benzamide [2]	3-amino-N-(4-methylphenyl)benzamide (Predicted)
Crystal System	Orthorhombic	Monoclinic	Monoclinic
Space Group			or
a (Å)	18.69	5.27	~5.3 - 5.5
b (Å)	10.56	14.09	~14.0 - 14.5
c (Å)	8.11	16.57	~16.5 - 17.0
(°)	90	92.59	92 - 95
Z	4	4	4
Primary Interaction	1D Chain (Amide)	1D Chain (Amide)	2D Sheet (Amide + Amine)

The Primary Synthon: Amide Ribbon ()

The dominant feature in all N-arylbenzamides is the intermolecular hydrogen bond between the amide N-H and the carbonyl oxygen of a neighboring molecule.

- Geometry:

- Distance:

Å (

)[4]

- Graph Set:

(Infinite chain)

- Directionality: This interaction typically runs parallel to the shortest crystallographic axis (often the a-axis in monoclinic systems).

The Secondary Synthon: Amino-Directed Assembly

Unlike the methyl analogs, the 3-amino group introduces a critical variation. The amine nitrogen (

) acts as a hydrogen bond donor (

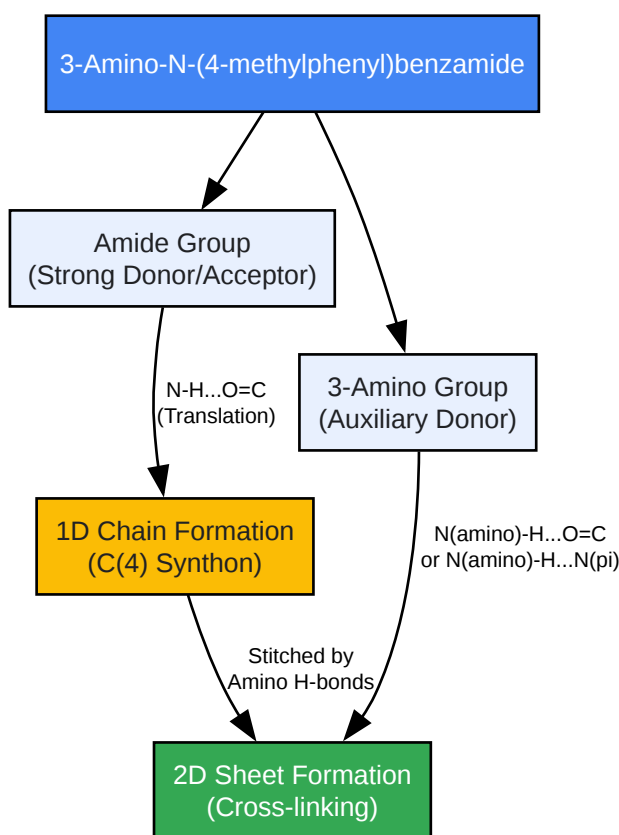
) and a weak acceptor.

- Interaction:

(bifurcated acceptor) or

.

- Effect: This cross-linking interaction often stitches the 1D amide chains into 2D sheets or bilayers. This increases the melting point and lattice energy compared to the 3-methyl analog.



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Figure 2: Supramolecular assembly logic showing the transition from 1D chains to 2D sheets driven by the auxiliary amino group.[5]

Experimental Protocols

Crystallization for XRD

To obtain single crystals suitable for X-ray diffraction, a slow evaporation method using a binary solvent system is recommended. The amino group increases polarity, requiring a polar protic cosolvent.

- Dissolution: Dissolve 50 mg of the purified **3-amino-N-(4-methylphenyl)benzamide** in 4 mL of absolute ethanol.
- Filtration: Filter the solution through a 0.45

PTFE syringe filter into a clean scintillation vial to remove nucleation sites (dust).

- Cosolvent Addition: Carefully layer 1 mL of water or hexane (depending on solubility) on top, or simply cover the vial with parafilm punctured with 3 pinholes.
- Growth: Allow to stand at room temperature (20-25°C) for 3-7 days.
- Harvesting: Crystals will likely appear as colorless prisms or plates.

Structure Refinement Workflow

When solving the structure (using SHELXT/SHELXL), pay specific attention to the amino group hydrogen atoms.

- Disorder: The 3-amino group may exhibit rotational disorder.
- H-Atom Treatment: Do not constrain amino hydrogens using a riding model immediately. Locate them in the Difference Fourier map to confirm the hydrogen bonding geometry, then refine with isotropic thermal parameters.

References

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- PubChem Compound Summary. "**3-amino-N-(4-methylphenyl)benzamide**." [1]

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- [2. 3-AMINO-N-\(4-METHYLPHENYL\)BENZAMIDE | CAS#:154740-93-9 | Chemsrcc \[chemsrc.com\]](#)
- [3. 3-Methyl-N-\(4-methylphenyl\)benzamide - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. N-{4-\[\(3-Methylphenyl\)sulfamoyl\]phenyl}benzamide - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. N-\(4-Methylphenyl\)benzamide - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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